

# An In-depth Technical Guide to 1-(4-Pyridyl)ethylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(4-Pyridyl)ethylamine

Cat. No.: B1295593

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **1-(4-Pyridyl)ethylamine**, a key building block in medicinal chemistry and pharmaceutical development. Its versatile structure is utilized in the synthesis of a wide range of biologically active compounds.

## Core Physicochemical Data

The essential quantitative data for **1-(4-Pyridyl)ethylamine**, including its molecular formula and molecular weight, are summarized below. These properties are fundamental for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	122.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colourless to pale yellow oil	<a href="#">[1]</a>
Purity (Typical)	≥ 95%	<a href="#">[1]</a>
IUPAC Name	1-(Pyridin-4-yl)ethanamine	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	50392-78-4	<a href="#">[1]</a>

## Experimental Protocols

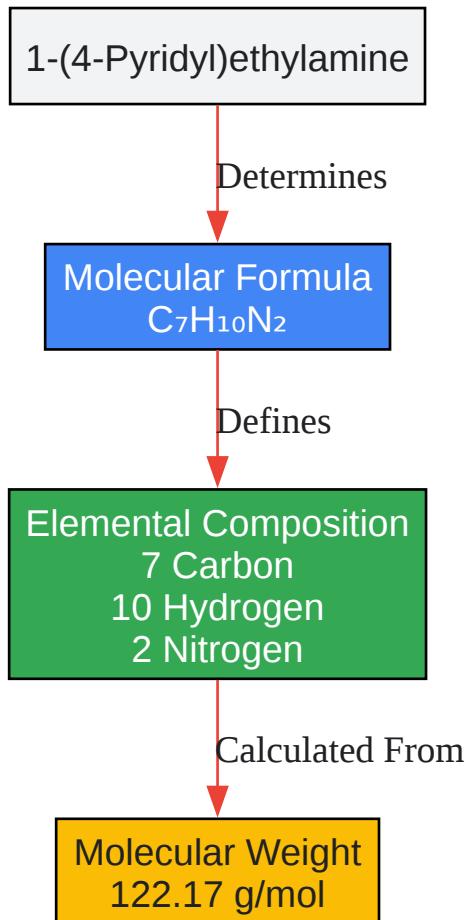
The determination of the molecular weight and formula of a compound like **1-(4-Pyridyl)ethylamine** relies on standard, well-established analytical chemistry techniques. While specific research papers detailing the initial determination for this particular molecule are not commonly cited, the protocols would follow these general methodologies:

- Mass Spectrometry (MS): This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
  - Methodology: A sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio ( $m/z$ ). The peak corresponding to the molecular ion ( $M^+$ ) or a protonated version ( $[M+H]^+$ ) reveals the molecular weight.
- Elemental Analysis: This method determines the percentage composition of each element (Carbon, Hydrogen, Nitrogen) in the compound.
  - Methodology: A sample is combusted in a controlled environment, and the resulting gases ( $CO_2$ ,  $H_2O$ ,  $N_2$ ) are quantitatively measured. The percentages are then used to calculate the empirical formula, which can be converted to the molecular formula if the molecular weight is known.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1H$  and  $^{13}C$  NMR spectroscopy are used to elucidate the structure of the molecule, confirming the connectivity of atoms and the ratio of different types of protons. This structural information validates the molecular formula derived from other methods.
  - Methodology: The sample is placed in a strong magnetic field and irradiated with radio waves, causing the nuclei of the atoms to resonate. The resulting spectrum provides detailed information about the chemical environment of each atom.

## Logical Relationships

The relationship between the compound's name, its constituent elements, and its calculated molecular properties can be visualized as a clear hierarchical flow.

## Logical Relationship of Chemical Properties

[Click to download full resolution via product page](#)

Caption: Relationship between chemical identity, formula, and molecular weight.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. (R)-1-(4-Pyridyl)ethylamine | C7H10N2 | CID 1084922 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 3. (S)-1-(4-Pyridyl)ethylamine | C7H10N2 | CID 1084921 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 4. 45682-36-8|(R)-1-(4-Pyridyl)ethylamine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(4-Pyridyl)ethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295593#1-4-pyridyl-ethylamine-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)